

what is the structure of sulfatide

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Compound of Interest

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An In-depth Technical Guide to the Structure of Sulfatide

Introduction to Sulfatide

Sulfatide, chemically known as 3-O-sulfogalactosylceramide, is a sulfated glycosphingolipid that stands as a critical component of cellular membranes, particularly within the nervous system.^{[1][2]} It was first isolated from the human brain by Johann Ludwig Wilhelm Thudichum in 1884.^{[1][3]} As a major constituent of the myelin sheath produced by oligodendrocytes in the central nervous system (CNS) and Schwann cells in the peripheral nervous system (PNS), sulfatide accounts for approximately 4-7% of total myelin lipids.^{[2][3]} Beyond its structural role in myelin, sulfatide is a multifunctional molecule involved in a variety of biological processes, including protein trafficking, cell adhesion, immune response modulation, and insulin secretion.^{[1][2]} Dysregulation of its metabolism is implicated in severe pathologies such as the demyelinating disorder metachromatic leukodystrophy (MLD), Alzheimer's disease, and Parkinson's disease.^{[1][2]} This guide provides a detailed examination of its molecular structure, heterogeneity, biosynthesis, and the experimental methods used for its characterization.

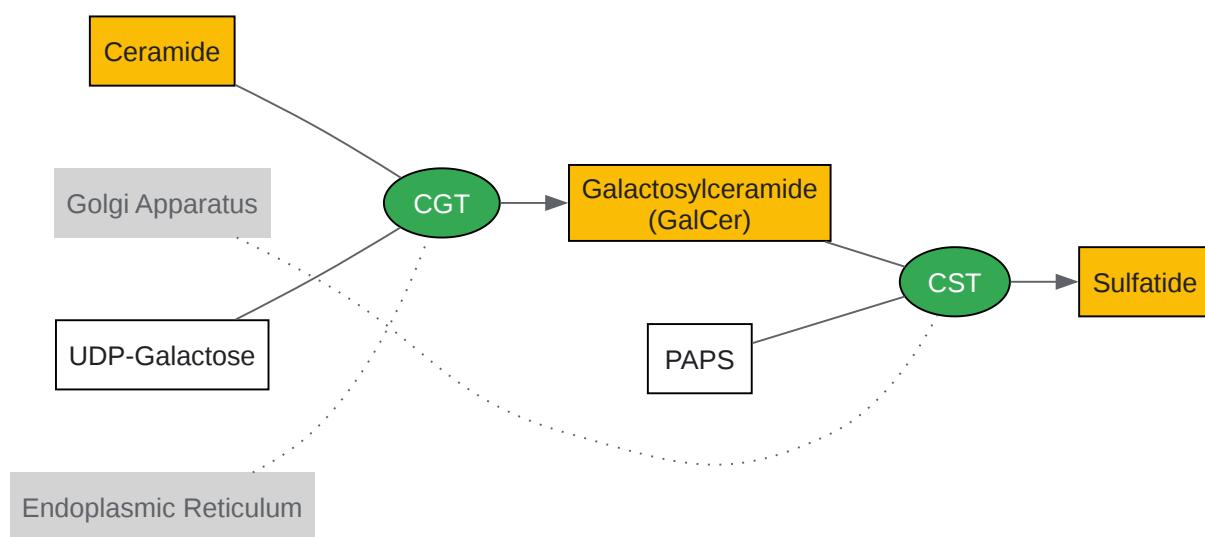
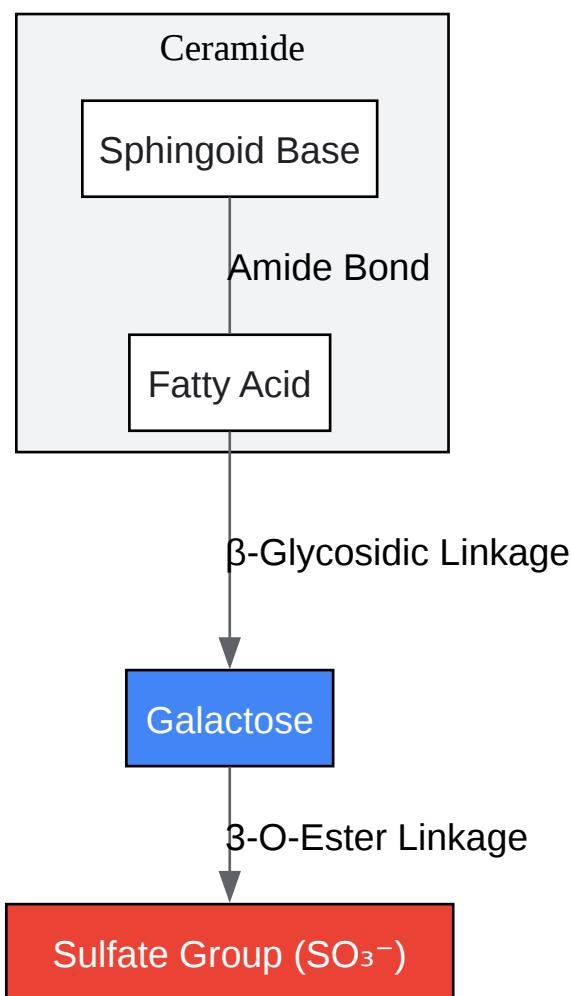
Core Molecular Structure

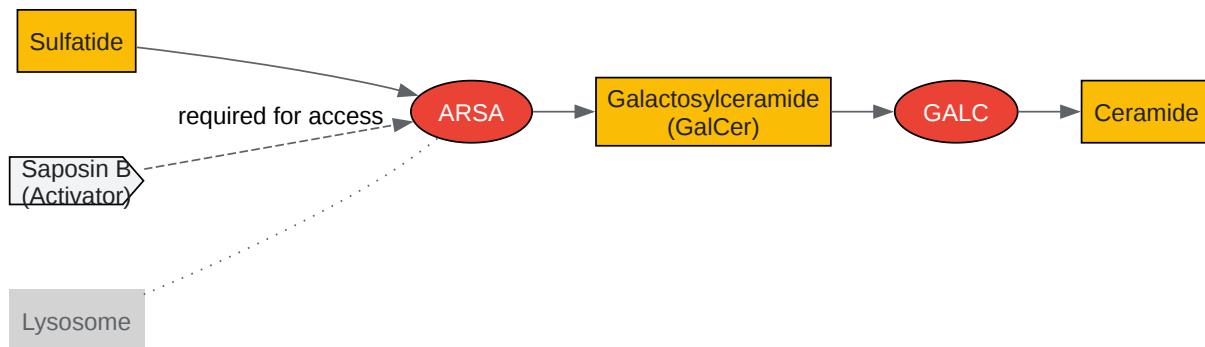
Sulfatide is an amphipathic molecule composed of three primary components: a ceramide backbone, a galactose sugar moiety, and a sulfate group.^{[4][5]}

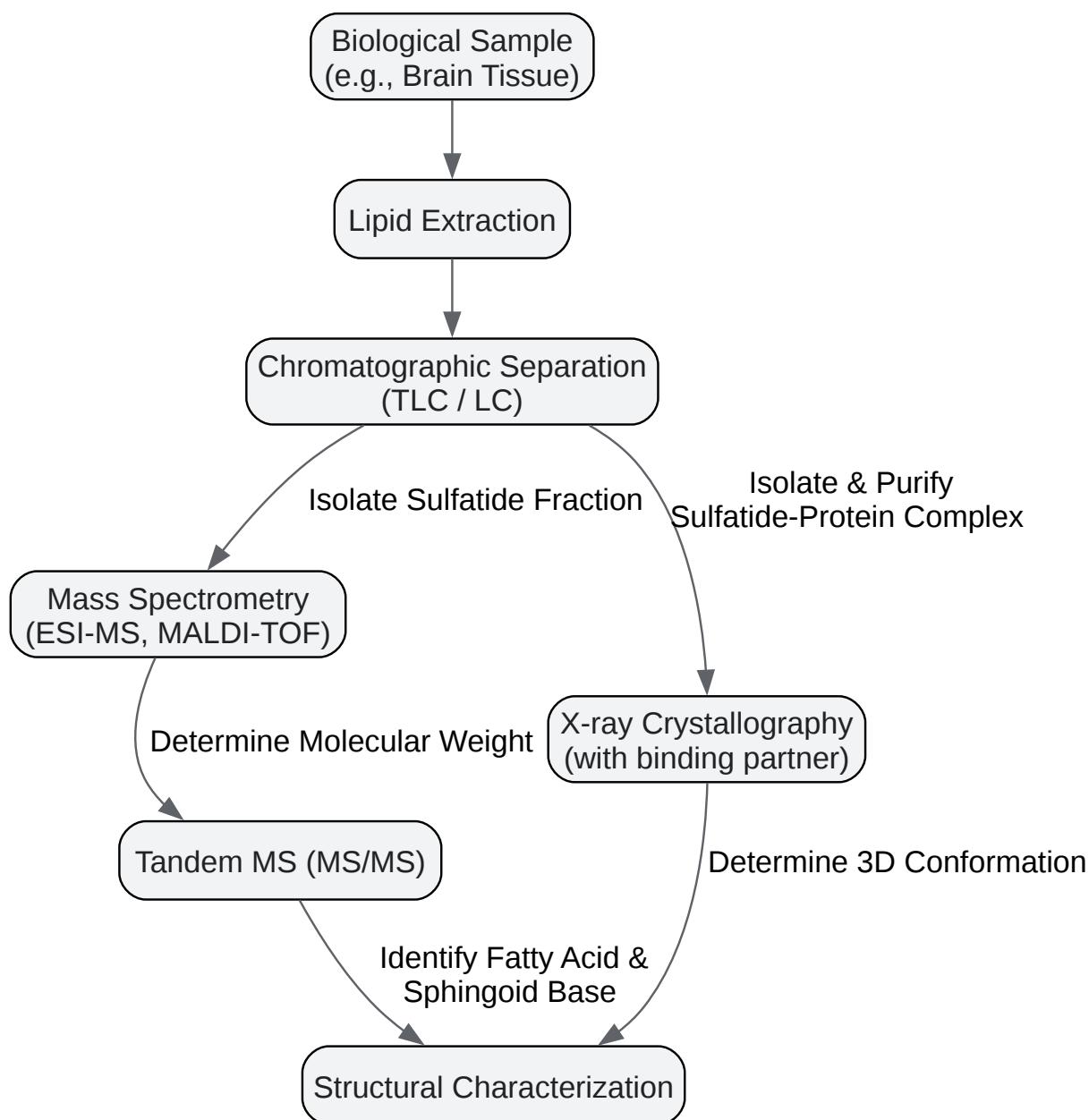
- Ceramide Backbone: This lipid core consists of a long-chain sphingoid base (like sphingosine) linked to a fatty acid via an amide bond.^[4] The ceramide portion anchors the molecule within the lipid bilayer of the cell membrane.

- Galactose Moiety: A galactose sugar is attached to the C1 hydroxyl group of the ceramide backbone through a β -glycosidic linkage.[6][7]
- Sulfate Group: The defining feature of sulfatide is a sulfate group attached to the 3rd carbon of the galactose ring (3-O-sulfation), which imparts a net negative charge to the molecule.[2][6][8]

The fundamental structure is a ceramide molecule glycosylated with a 3'-sulfated galactose.[3]





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